

Application Notes and Protocols for the GC-MS Analysis of Chlorpheniramine

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Compound of Interest

Compound Name: Chlorphine

Cat. No.: B10827518

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Chlorpheniramine, a first-generation antihistamine, is widely used to alleviate symptoms of allergic conditions such as rhinitis and urticaria. Its mechanism of action involves blocking the effects of histamine at the H1 receptor.[1] Accurate and sensitive quantification of chlorpheniramine in various matrices is crucial for clinical monitoring, pharmacokinetic studies, and quality control of pharmaceutical formulations. Gas chromatography-mass spectrometry (GC-MS) offers a robust and reliable method for the determination of chlorpheniramine due to its high selectivity and sensitivity.[2] This document provides a detailed protocol for the analysis of chlorpheniramine using GC-MS.

Quantitative Data Summary

The following table summarizes the quantitative data for the GC-MS analysis of chlorpheniramine gathered from various studies.

Parameter	Value	Matrix	Reference
Linearity Range	0 - 160 ng/mL	Serum	[2]
0.01 - 0.5 µg/mL	Banana		
0.03 - 1 µg/mL	Animal Food		
5.00 - 1000.0 ng/mL	Breast Milk		
Limit of Detection (LOD)	1 - 2 ng/mL	Serum	
1.50 ng/mL	Breast Milk		
Limit of Quantification (LOQ)	5.00 ng/mL	Breast Milk	
Recovery	80.6% - 107.8%	Various Foods	
70.5% - 120.0%	Breast Milk		
Relative Standard Deviation (RSD)	2.3% - 8.5%	Various Foods	
<12%	Breast Milk		
Characteristic m/z ions	58, 72, 167, 203	N/A	

Experimental Protocols

This section details the methodologies for sample preparation and GC-MS analysis of chlorpheniramine.

Sample Preparation

a) Liquid-Liquid Extraction (for Serum/Plasma):

- To 1 mL of serum or plasma, add a suitable internal standard (e.g., deuterated chlorpheniramine).
- Add 1 mL of 0.5 M NaOH to alkalinize the sample.

- Add 5 mL of an organic solvent (e.g., n-hexane or diethyl ether).
- Vortex the mixture for 5 minutes.
- Centrifuge at 4000 rpm for 10 minutes.
- Transfer the organic layer to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of a suitable solvent (e.g., ethyl acetate or chloroform) for GC-MS analysis.

b) QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) Method (for Food Matrices):

- Homogenize 10 g of the food sample with 10 mL of water.
- Add 10 mL of acetonitrile and shake vigorously for 1 minute.
- Add the QuEChERS salt packet (e.g., 4 g MgSO_4 , 1 g NaCl, 1 g sodium citrate, 0.5 g disodium citrate sesquihydrate) and shake for 1 minute.
- Centrifuge at 5000 rpm for 5 minutes.
- Take a 1 mL aliquot of the acetonitrile supernatant and transfer it to a dispersive solid-phase extraction (d-SPE) tube containing MgSO_4 and primary secondary amine (PSA).
- Vortex for 30 seconds and centrifuge at 10000 rpm for 5 minutes.
- Transfer the supernatant to a new tube and evaporate to dryness.
- Reconstitute the residue in a suitable solvent for GC-MS analysis.

GC-MS Analysis

- Gas Chromatograph: Agilent 7890B or equivalent.
- Mass Spectrometer: Agilent 5977A or equivalent.

- Column: HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or TRB-5-625 (60m x 0.25 mm i.d., 0.25µm film thickness).
- Injector: Split/splitless injector.
- Injection Volume: 1-2 µL.
- Injector Temperature: 250°C.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 1 minute.
 - Ramp to 280°C at 15°C/min.
 - Hold at 280°C for 5 minutes.
- Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM) or Full Scan.
 - SIM Ions for Chlorpheniramine: m/z 58, 72, 167, 203. The ion at m/z 203 is often used for quantification.
 - Full Scan Range: m/z 40-400.

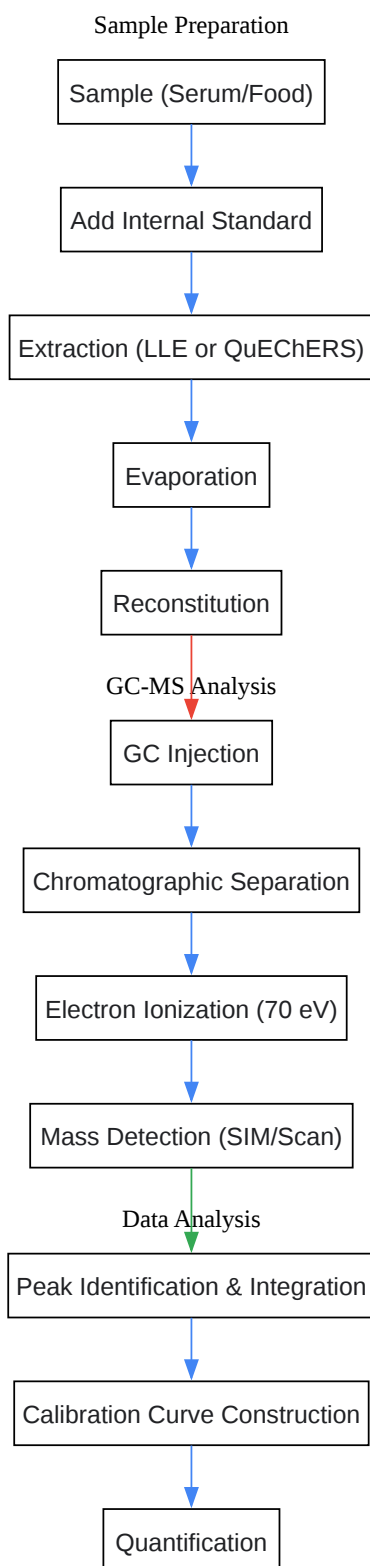
Data Analysis

- Identify the chlorpheniramine peak based on its retention time and the presence of characteristic ions.

- For quantitative analysis, construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the standards.
- Determine the concentration of chlorpheniramine in the samples by interpolating their peak area ratios from the calibration curve.

Visualizations

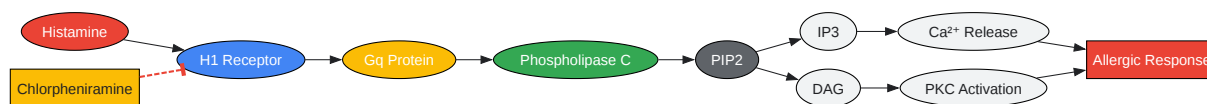
Experimental Workflow



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Caption: GC-MS workflow for Chlorpheniramine analysis.

Signaling Pathway



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Caption: Simplified signaling pathway of Histamine H1 receptor and its inhibition by Chlorpheniramine.

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References

- 1. (+-)-Chlorpheniramine | C₁₆H₁₉ClN₂ | CID 2725 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Sensitive GLC-mass spectrometric determination of chlorpheniramine in serum - PubMed [pubmed.ncbi.nlm.nih.gov]
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